

Solubility profile of 5-Chloro-4-fluoropyridin-3-amine.

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Compound of Interest

Compound Name: 5-Chloro-4-fluoropyridin-3-amine

Cat. No.: B13276120

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An In-Depth Technical Guide to the Solubility Profile of **5-Chloro-4-fluoropyridin-3-amine**

Abstract

This technical guide provides a comprehensive overview of the anticipated solubility profile of **5-Chloro-4-fluoropyridin-3-amine** (CAS No. 1256834-58-8). In the absence of extensive publicly available empirical data for this specific compound, this document synthesizes information from structurally related molecules and established physicochemical principles to predict its solubility characteristics. Furthermore, it offers detailed, field-proven experimental protocols for determining both kinetic and thermodynamic solubility, empowering researchers in drug discovery and development to generate precise and reliable data. This guide is designed to be a practical resource for scientists, providing both theoretical grounding and actionable methodologies for the characterization of this and similar novel chemical entities.

Introduction: The Significance of 5-Chloro-4-fluoropyridin-3-amine in Drug Discovery

5-Chloro-4-fluoropyridin-3-amine is a halogenated aminopyridine derivative. Compounds within this class are of significant interest in medicinal chemistry due to the unique electronic

and conformational properties imparted by the pyridine scaffold and its substituents. The pyridine ring is a common feature in many FDA-approved drugs, valued for its ability to improve aqueous solubility and metabolic stability.[1] The presence of both chloro and fluoro substituents can further influence a molecule's lipophilicity, metabolic stability, and binding affinity to biological targets.[2]

The solubility of an active pharmaceutical ingredient (API) is a critical determinant of its developability and in vivo efficacy. Poor aqueous solubility can lead to low bioavailability, unreliable in vitro assay results, and significant formulation challenges.[3][4] Therefore, a thorough understanding of the solubility profile of a compound like **5-Chloro-4-fluoropyridin-3-amine** is essential from the earliest stages of drug discovery.[5] This guide will delve into the factors expected to govern its solubility and provide robust methods for its empirical determination.

Physicochemical Properties and Predicted Solubility Profile

While specific experimental solubility data for **5-Chloro-4-fluoropyridin-3-amine** is not widely published, we can infer its likely behavior based on its structure and the properties of related compounds.

Table 1: Physicochemical Properties of **5-Chloro-4-fluoropyridin-3-amine** and Related Isomers

Property	5-Chloro-4-fluoropyridin-3-amine	6-chloro-4-fluoropyridin-3-amine	2-chloro-3-fluoropyridin-4-amine
CAS Number	1256834-58-8	1256811-74-1[6]	1227577-03-8[7]
Molecular Formula	C ₅ H ₄ ClFN ₂	C ₅ H ₄ ClFN ₂	C ₅ H ₄ ClFN ₂
Molecular Weight	146.55 g/mol	146.55 g/mol [6]	146.55 g/mol [7]
Physical Form	Solid (Predicted)	Solid[6]	White to Brown powder to crystal[8]
Melting Point	Not available	Not available	133.0 to 137.0 °C[8]

Influence of Functional Groups on Solubility

- **Pyridine Ring:** The nitrogen atom in the pyridine ring can act as a hydrogen bond acceptor, which generally enhances aqueous solubility compared to its carbocyclic analog, benzene. [\[9\]](#) Pyridine itself is miscible with water.[\[9\]](#)
- **Amino Group (-NH₂):** The primary amine group can act as both a hydrogen bond donor and acceptor, which is expected to contribute positively to the compound's solubility in polar, protic solvents like water.
- **Halogen Substituents (-Cl, -F):** The chloro and fluoro groups are electronegative and increase the molecule's polarity. However, they also contribute to its lipophilicity (fat-solubility). The overall effect on aqueous solubility will depend on the interplay between these factors. Halogenation can sometimes decrease aqueous solubility by increasing the crystal lattice energy of the solid form.

Predicted Solubility

Based on the principle of "like dissolves like," **5-Chloro-4-fluoropyridin-3-amine** is predicted to have:

- **Low to moderate aqueous solubility:** The presence of the polar amine and pyridine nitrogen will be counteracted by the hydrophobic nature of the aromatic ring and the halogen substituents.
- **Good solubility in polar organic solvents:** Solvents such as dimethyl sulfoxide (DMSO), N,N-dimethylformamide (DMF), methanol, and ethanol are expected to be effective at dissolving this compound due to their ability to engage in hydrogen bonding and dipole-dipole interactions.[\[10\]](#)[\[11\]](#)
- **Poor solubility in non-polar organic solvents:** Solvents like hexane and cyclohexane are unlikely to be effective solvents.[\[10\]](#)

Experimental Determination of Solubility

To obtain definitive solubility data, empirical testing is required. The two primary types of solubility assays used in drug discovery are kinetic and thermodynamic solubility

measurements.

Kinetic Solubility Assays

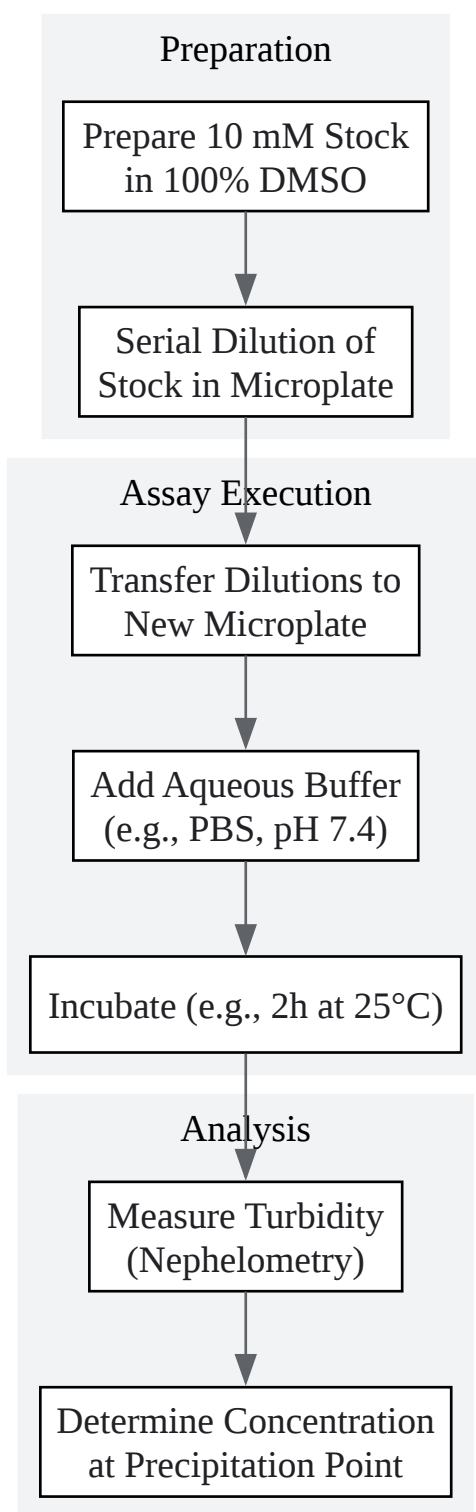
Kinetic solubility is a high-throughput method used in early drug discovery to assess the solubility of compounds prepared from a DMSO stock solution.^{[5][12]} This measurement reflects the concentration at which a compound precipitates out of an aqueous buffer when added from a concentrated organic stock. It is a measure of apparent solubility and is influenced by the rate of dissolution and precipitation.^[13]

This method quantifies precipitation by measuring light scattering.^{[5][14]}

Methodology:

- **Stock Solution Preparation:** Prepare a 10 mM stock solution of **5-Chloro-4-fluoropyridin-3-amine** in 100% DMSO.^[12]
- **Serial Dilution:** In a microtiter plate, perform a serial dilution of the DMSO stock solution.
- **Addition to Buffer:** Transfer a small volume (e.g., 5 µL) of each DMSO dilution to a new microtiter plate.^[12]
- **Aqueous Buffer Addition:** Add an aqueous buffer (e.g., phosphate-buffered saline, PBS, pH 7.4) to each well to achieve the final desired compound concentrations (typically with a final DMSO concentration of 1-2%).^[14]
- **Incubation:** Mix the plate thoroughly and incubate at a controlled temperature (e.g., 25°C or 37°C) for a set period (e.g., 1-2 hours).^{[12][14]}
- **Measurement:** Measure the turbidity (light scattering) of each well using a nephelometer or absorbance at a wavelength where the compound does not absorb (e.g., 620 nm).^[14]
- **Data Analysis:** The kinetic solubility is determined as the concentration at which a significant increase in turbidity is observed compared to a DMSO-only control.

Diagram of Kinetic Solubility Workflow



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Caption: Workflow for Turbidimetric Kinetic Solubility Assay.

Thermodynamic Solubility Assays

Thermodynamic, or equilibrium, solubility is the true solubility of a compound, measured when a saturated solution is in equilibrium with its solid state.[3] This is a more time-consuming but also more accurate and relevant measurement for later-stage drug development and formulation.[15] The shake-flask method is the gold standard for this determination.[5]

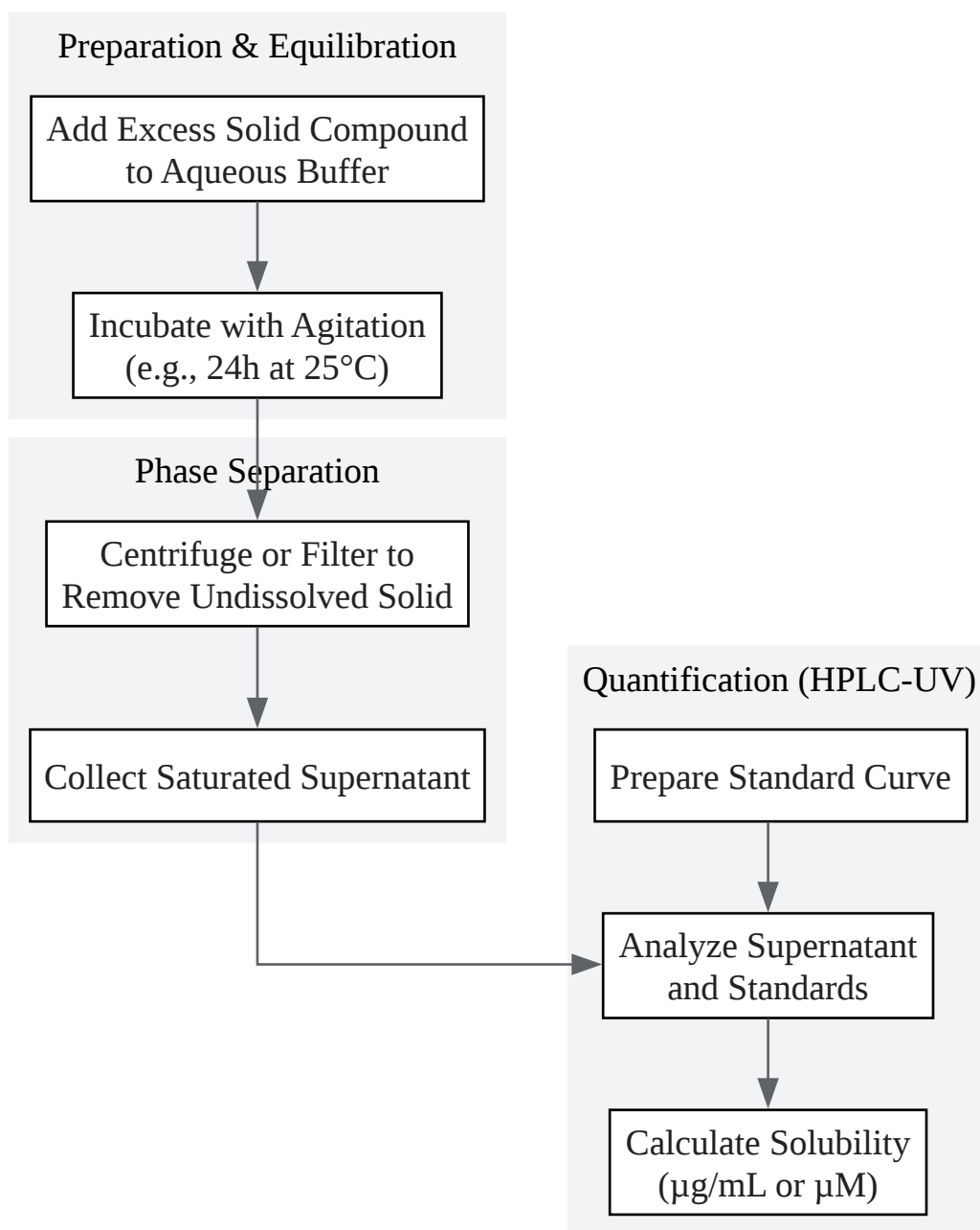
This protocol measures the concentration of the dissolved compound in a saturated solution after a prolonged incubation period.

Methodology:

- **Sample Preparation:** Add an excess amount of solid **5-Chloro-4-fluoropyridin-3-amine** to a vial containing a known volume of the desired solvent (e.g., phosphate buffer at pH 7.4, simulated intestinal fluids).[15][16] The presence of undissolved solid is crucial.
- **Equilibration:** Seal the vials and place them on a shaker or rotator in a temperature-controlled environment (e.g., 25°C or 37°C) for an extended period (typically 24-48 hours) to ensure equilibrium is reached.[5]
- **Phase Separation:** After equilibration, separate the undissolved solid from the saturated solution. This is typically done by centrifugation followed by careful removal of the supernatant, or by filtration through a low-binding filter (e.g., 0.45 µm PTFE).[5][16]
- **Quantification:** Accurately determine the concentration of the compound in the clear supernatant. High-Performance Liquid Chromatography with UV detection (HPLC-UV) is the preferred method.[3][16]
 - Create a standard curve using known concentrations of the compound dissolved in a suitable organic solvent (e.g., DMSO or methanol).
 - Dilute the saturated supernatant into the mobile phase or a suitable solvent mixture.
 - Analyze the diluted sample and standards by HPLC-UV.
- **Data Analysis:** Calculate the concentration of the compound in the original supernatant by comparing its peak area to the standard curve and accounting for any dilution factors. This

value represents the thermodynamic solubility.[16]

Diagram of Thermodynamic Solubility Workflow



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Caption: Workflow for Shake-Flask Thermodynamic Solubility Assay.

Safety and Handling

While a specific Safety Data Sheet (SDS) for **5-Chloro-4-fluoropyridin-3-amine** was not found, related aminopyridines and chloropyridines are categorized as harmful if swallowed, in contact with skin, or if inhaled, and can cause skin and eye irritation.^{[17][18]} Therefore, appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn at all times. All handling should be performed in a well-ventilated area or a chemical fume hood.

Conclusion

The solubility profile of **5-Chloro-4-fluoropyridin-3-amine** is a critical parameter for its successful application in research and development. Although specific quantitative data is not readily available, its molecular structure suggests low to moderate aqueous solubility and good solubility in polar organic solvents. This guide provides a robust framework for its characterization by outlining detailed, state-of-the-art protocols for both kinetic and thermodynamic solubility determination. The application of these methodologies will yield the high-quality, reliable data necessary to advance drug discovery programs and make informed decisions about the developability of this promising chemical entity.

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